

Best practices for handling and storing 4-(2-Methoxyethyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Methoxyethyl)morpholine

Cat. No.: B156078

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Application Notes and Protocols for 4-(2-Methoxyethyl)morpholine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and potential applications of **4-(2-Methoxyethyl)morpholine**. The information is compiled from publicly available safety data sheets and chemical databases to ensure best practices in a laboratory setting.

Chemical and Physical Properties

4-(2-Methoxyethyl)morpholine is a substituted morpholine derivative with the chemical formula C₇H₁₅NO₂.^{[1][2]} It is a liquid at room temperature.^[1] Proper understanding of its physical and chemical properties is crucial for safe handling and use in experimental procedures.

Table 1: Quantitative Data for **4-(2-Methoxyethyl)morpholine**

Property	Value	Reference
Molecular Formula	C7H15NO2	[1] [2]
Molecular Weight	145.20 g/mol	[1] [2]
Boiling Point	104-105.8 °C (at 44 Torr)	[3]
Density	0.974 ± 0.06 g/cm³ (Predicted)	[3]
pKa	6.66 ± 0.10 (Predicted)	[3]
Physical State	Liquid	[1]

Safety and Hazard Information

4-(2-Methoxyethyl)morpholine is classified as a hazardous substance, primarily causing skin irritation and serious eye damage.[\[1\]](#) It is imperative to follow strict safety protocols to avoid exposure.

Table 2: GHS Hazard Identification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	GHS05	Danger	H315: Causes skin irritation [1]
Serious Eye Damage/Eye Irritation	GHS05	Danger	H318: Causes serious eye damage [1]

2.1. Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this compound. The following PPE is mandatory to minimize exposure risks.

Table 3: Recommended Personal Protective Equipment

PPE Item	Specification
Eye and Face Protection	Chemical safety goggles and a face shield are required.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and appropriate disposable garments.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with an appropriate cartridge is necessary.

2.2. Emergency Procedures

In case of accidental exposure, immediate action is critical.

Table 4: First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage Protocols

Proper handling and storage are essential to maintain the chemical's integrity and prevent accidents.

3.1. Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mist.
- Use non-sparking tools and explosion-proof equipment as a precautionary measure, especially if heating.
- Ground and bond containers when transferring material to prevent static discharge.

- Wash hands thoroughly after handling.

3.2. Storage

- Store in a tightly closed container in a dry and well-ventilated place.[3]
- Recommended storage temperature is 2-8°C.[3]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Store in an area designated for corrosive and hazardous materials.

Workflow for Safe Handling and Storage

Diagram 1: Safe Handling and Storage Workflow

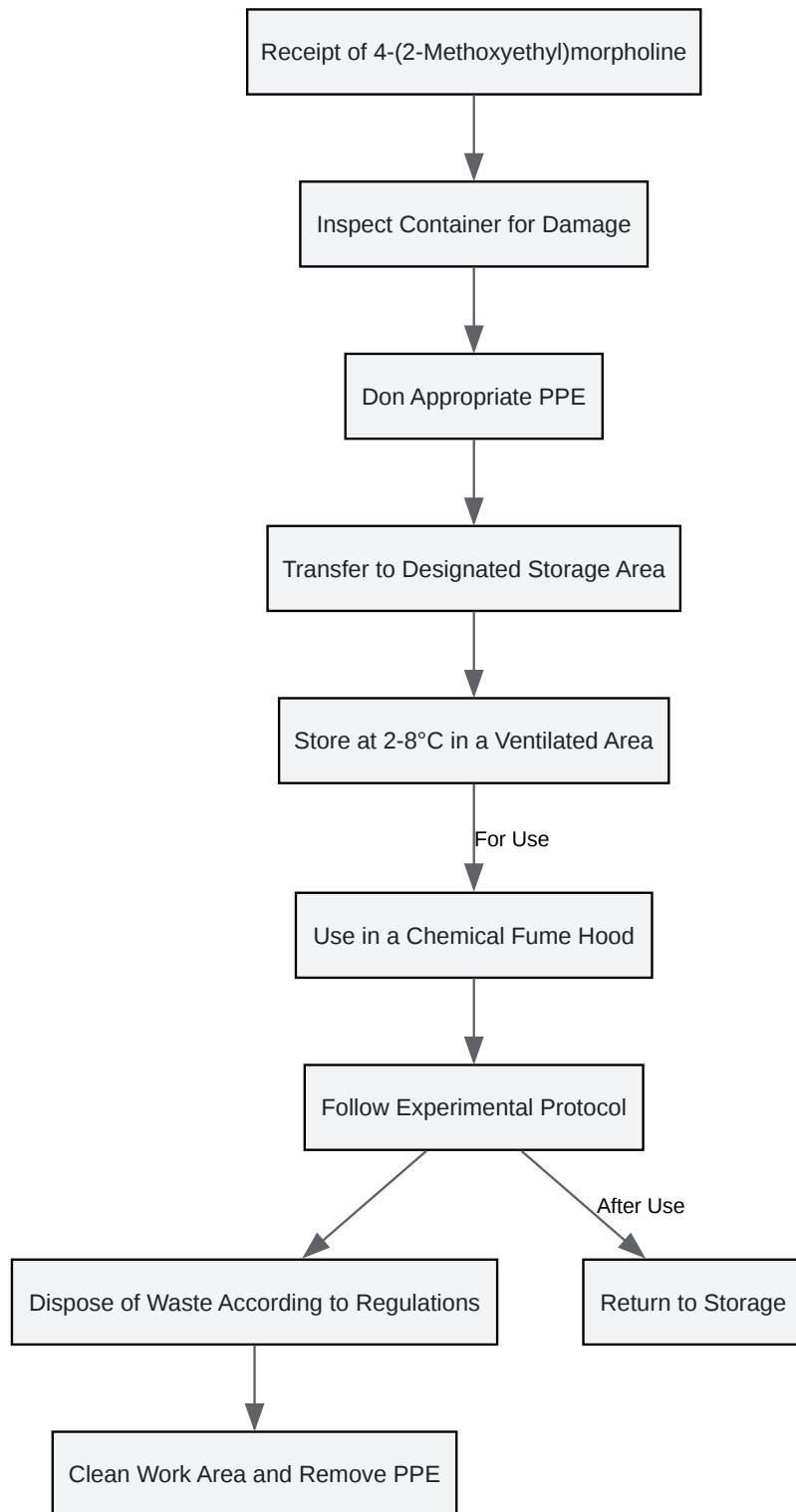
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Diagram 1: Safe Handling and Storage Workflow

Application Notes and Experimental Protocols

While specific experimental protocols for **4-(2-Methoxyethyl)morpholine** are not readily available in the searched literature, its structural similarity to other morpholine derivatives suggests its primary application as a catalyst or a reagent in organic synthesis. The following is a generalized protocol for its use as a tertiary amine catalyst in a reaction.

Disclaimer: The following protocol is a general guideline based on the applications of similar morpholine compounds. Researchers must conduct a thorough literature search for their specific reaction and optimize the conditions accordingly. A small-scale trial is highly recommended before scaling up any reaction.

4.1. General Protocol: Use as a Tertiary Amine Catalyst

This protocol outlines the general steps for using **4-(2-Methoxyethyl)morpholine** as a catalyst in a generic organic reaction, such as a polyurethane formation or other base-catalyzed transformations.

Materials:

- **4-(2-Methoxyethyl)morpholine**
- Reactant A
- Reactant B
- Anhydrous solvent (e.g., THF, Dichloromethane)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere setup (e.g., Nitrogen or Argon line)
- Standard workup and purification equipment (e.g., separatory funnel, rotary evaporator, chromatography columns)

Procedure:

- Reaction Setup:
 - Dry all glassware in an oven and cool under an inert atmosphere.
 - To a round-bottom flask equipped with a magnetic stir bar, add Reactant A and the anhydrous solvent under an inert atmosphere.
 - Stir the solution until Reactant A is fully dissolved.
- Addition of Reagents:
 - Slowly add Reactant B to the solution.
 - Add a catalytic amount of **4-(2-Methoxyethyl)morpholine** (typically 0.1-10 mol%) to the reaction mixture. The optimal catalyst loading should be determined experimentally.
- Reaction Monitoring:
 - Monitor the progress of the reaction by an appropriate analytical technique (e.g., TLC, GC-MS, LC-MS).
 - Allow the reaction to stir at the appropriate temperature (room temperature or heated) until completion.
- Workup:
 - Once the reaction is complete, quench the reaction by adding an appropriate aqueous solution (e.g., water, saturated ammonium chloride).
 - Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent.
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification:

- Purify the crude product by a suitable method, such as flash column chromatography, distillation, or recrystallization.
- Characterization:
 - Characterize the purified product using standard analytical techniques (e.g., NMR, IR, Mass Spectrometry) to confirm its identity and purity.

Experimental Workflow Diagram

Diagram 2: General Experimental Workflow

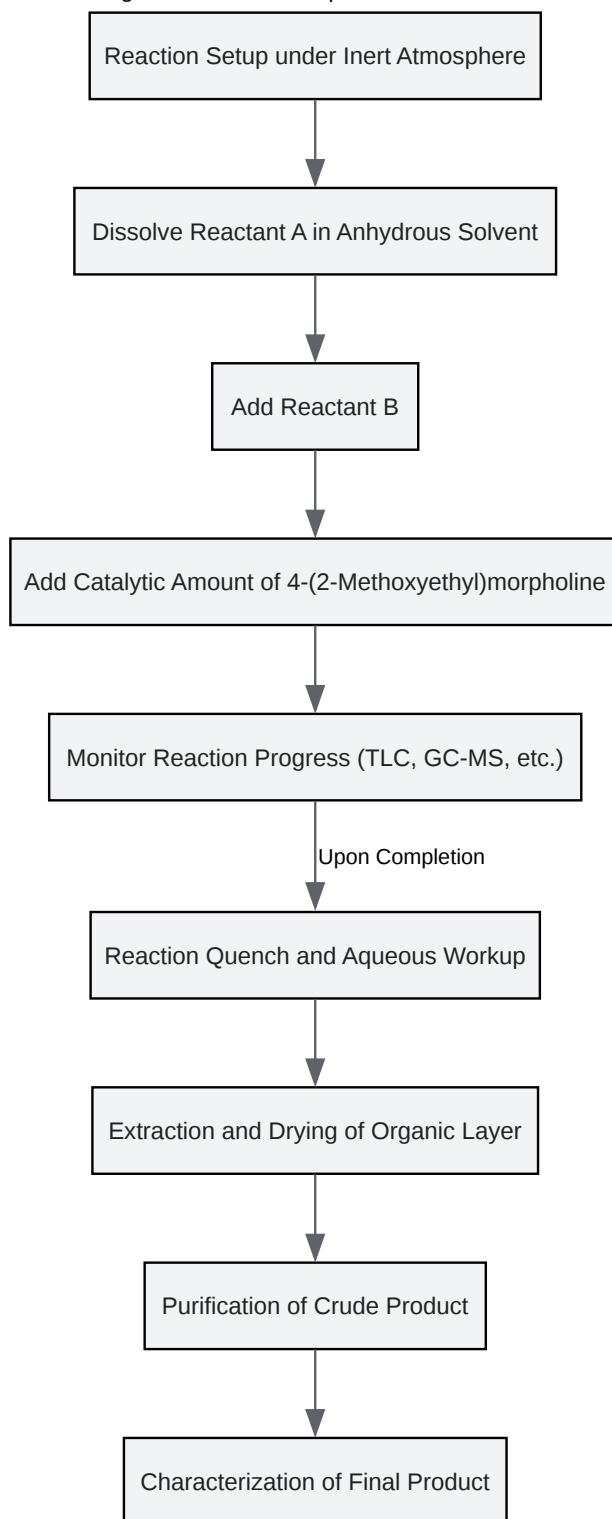
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Diagram 2: General Experimental Workflow

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References

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- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
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